

Methyl Paraben-¹³C₆ stable isotope labeled paraben

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Compound Focus: Methyl Paraben-¹³C₆

CAS No.: 1581694-95-2

Cat. No.: S883048

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Compound Overview and Key Specifications

Methyl Paraben-¹³C₆ is a stable isotope-labeled analog of methyl paraben, where six carbon atoms in the benzene ring are replaced by the ¹³C isotope [1]. It is primarily used as an **internal standard** for the precise quantification of natural methyl paraben in complex samples using techniques like GC-MS and LC-MS [2] [3] [4].

The table below summarizes its key chemical properties and commercial availability:

Property	Specification
CAS Number	1581694-95-2 [1] [5]
Molecular Formula	C ₂ (¹³ C ₆)H ₈ O ₃ [1] [4] [5]
Molecular Weight	158.10 g/mol [1] [4] [5]
Chemical Purity	≥ 98% [4]
Available Forms	Solid (1 mg, 5 mg, 10 mg) [1] and Solution (1 mg/mL in methanol) [4]
Primary Application	Internal Standard for GC-MS/LC-MS analysis [2] [3] [5]

Detailed Experimental Protocols

Here are two established methods for determining parabens in different sample matrices using Methyl Paraben- $^{13}\text{C}_6$.

GC-MS/MS Analysis in Personal Care Products [2]

This method is optimized for a rapid and robust analysis of cosmetic products.

- **Sample Preparation:**
 - **Weigh & Spike:** Accurately weigh about 0.5 g of the homogenized personal care product. Add a known amount of Methyl Paraben- $^{13}\text{C}_6$ internal standard at the beginning of extraction to correct for losses and matrix effects.
 - **Extract:** Add 10 mL of methanol to the sample.
 - **Homogenize:** Vortex the mixture vigorously for 1 minute.
 - **Sonicate:** Sonicate the sample for 10 minutes to enhance extraction.
 - **Clarify:** Centrifuge the extract and then filter the supernatant through a 0.22 μm membrane filter before instrumental analysis.
- **Instrumental Analysis (GC-MS/MS):**
 - **Technique:** Gas Chromatography-Tandem Mass Spectrometry.
 - **Ionization Mode:** Electron Ionization (EI).
 - **Acquisition Mode:** Dynamic Selected Reaction Monitoring (dSRM) for high sensitivity and selectivity.
 - **Key Advantage:** This method requires **no derivatization** step, simplifying the workflow.
- **Method Performance [2]:**
 - **Linearity:** Coefficients of determination (r^2) > 0.995.
 - **Recovery:** Ranges from 97% to 107% at various spiked concentrations.
 - **Extraction Efficiency:** Greater than 97% in a single extraction.

LC-MS/MS Analysis with Isotope-Coded Derivatization in Wastewater [3]

This method uses chemical derivatization for highly sensitive analysis of environmental water samples.

- **Sample Preparation:**

- **Extract:** Pass a defined volume of wastewater (e.g., 100 mL) through a solid-phase extraction (SPE) cartridge.
- **Elute:** Elute the target parabens from the cartridge with a suitable solvent.
- **Evaporate:** Gently evaporate the eluent to dryness under a nitrogen stream.
- **Reconstitute:** Redissolve the residue in the derivatization reaction solvent.

- **Derivatization Reaction:**

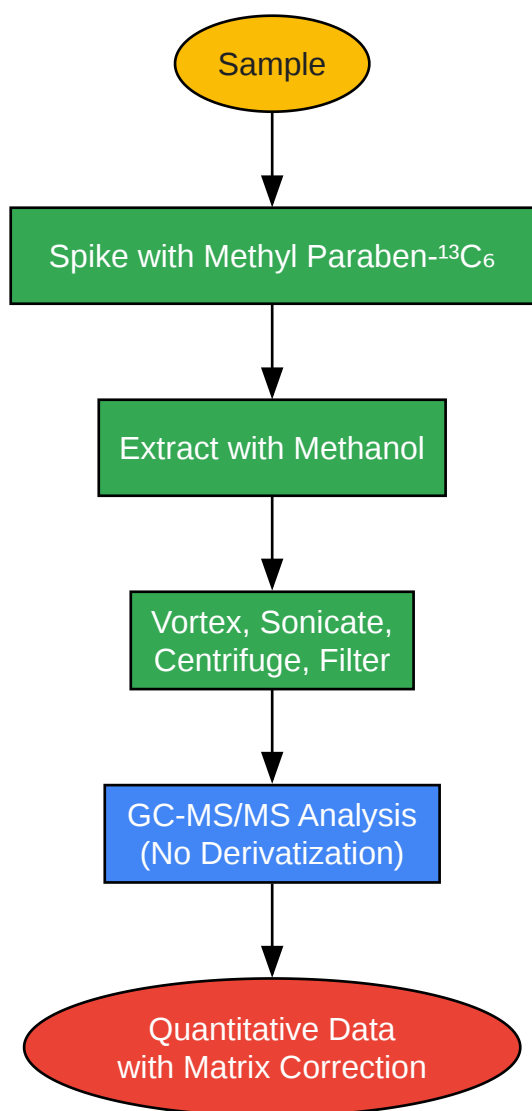
- **Reagent:** Use d_0 -10-Methylacridone-2-sulfonyl chloride (d_0 -MASC) for the analyte and its deuterated analog (d_3 -MASC) for isotope-coded derivatization.
- **Conditions:** React in a mixture of 0.1 mol/L bicarbonate buffer (pH 9.5) and acetonitrile (50/50, v/v) at 45°C for 10 minutes [3].
- **Quench:** Stop the reaction by adding a quenching agent.

- **Instrumental Analysis (LC-MS/MS):**

- **Technique:** Liquid Chromatography-Tandem Mass Spectrometry.
- **Internal Standards:** This method employs a **double internal standard** approach:
 - **Methyl Paraben- $^{13}C_6$:** Corrects for variations during the MS ionization process.
 - **Isotope-Coded Derivative (d_3 -MASC):** Corrects for inefficiencies and variations during the derivatization reaction itself [3].

Experimental Workflow Visualization

The following diagram illustrates the core workflow for the GC-MS/MS protocol, showing the key steps from sample preparation to quantitative analysis:



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Key Technical Advantages and Role in Analysis

Using Methyl Paraben-¹³C₆ as an internal standard offers critical advantages for reliable quantification:

- **Compensates for Matrix Effects:** In MS analysis, co-eluting substances from complex samples (like cosmetics or wastewater) can suppress or enhance the ionization of the analyte, leading to inaccurate results. Since the labeled internal standard has nearly identical chemical properties and elution time as the natural analyte, it experiences the same matrix effects, allowing for precise correction [3].
- **Corrects for Analytical Variability:** It accounts for losses during sample preparation (e.g., extraction, evaporation) and fluctuations in instrument response, ensuring high accuracy and precision [2].

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